

## Topic: Solid Phase Microextraction (SPME) Fiber Selection for Disulfide

Author: BenchChem Technical Support Team. Date: May 2026

### Compound of Interest

Compound Name:	<i>Ethyl isopropyl disulfide</i>
CAS No.:	53966-36-2
Cat. No.:	B1615870

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Audience: Researchers, scientists, and drug development professionals.

### Abstract

This comprehensive application note provides a detailed guide for the selection and application of Solid Phase Microextraction (SPME) fibers for the analysis of disulfides, a critical class of volatile and semi-volatile sulfur compounds, present in various samples. Disulfides, a critical class of volatile and semi-volatile sulfur compounds, present unique analytical challenges due to their reactivity, low concentration, and potential for thermal degradation. This document elucidates the fundamental principles of SPME, offers a systematic approach to fiber selection based on fiber chemistry, and provides a robust, step-by-step protocol for Headspace SPME (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS). It addresses critical aspects of method development, optimization, and validation, ensuring readers can implement a reliable and self-validating analytical method.

### Introduction: The Analytical Challenge of Disulfides

Disulfide bonds (-S-S-) are pivotal in the structure and function of proteins and are significant contributors to the aroma and off-flavors in food, beverage, and pharmaceutical samples.<sup>[1][2]</sup> Their analysis is crucial in fields ranging from pharmaceutical development, where they stabilize protein therapeutics, to environmental science.<sup>[1][3]</sup> However, the analysis of disulfides and other volatile sulfur compounds (VSCs) is notoriously difficult due to their high volatility, reactivity, and often trace-level concentrations.<sup>[3][4]</sup>

Solid Phase Microextraction (SPME) emerges as a powerful, solvent-free sample preparation technique that addresses many of these challenges.<sup>[5]</sup> It involves sampling, extraction, and concentration into a single, efficient step, minimizing sample handling and enhancing sensitivity.<sup>[3]</sup> The technique utilizes a fiber with a stationary phase. When this fiber is exposed to a sample, either through direct immersion or via the headspace, analytes partition from the sample into the fiber coating.<sup>[3][5]</sup> The fiber is subsequently transferred to a gas chromatograph's injection port for thermal desorption and analysis.<sup>[7]</sup> This guide focuses on the key considerations required to select the appropriate SPME fiber and optimize the analytical method for reliable disulfide quantification.

### The Core Directive: A Logic-Based Approach to SPME Fiber Selection

The efficacy of an SPME method hinges on the selection of the appropriate fiber. This choice is not arbitrary; it is a reasoned decision based on the properties of the target analytes (disulfides) and the chemistry of the fiber coating. The interaction between the analyte and the fiber is governed by principles of adsorption and absorption.<sup>[8]</sup>

- **Absorption:** In this process, analytes partition into a liquid-like polymer coating, similar to a solvent extraction. The thickness of the coating is a key factor. Polydimethylsiloxane (PDMS) is a common absorption-type phase.<sup>[8]</sup>
- **Adsorption:** Here, analytes adhere to the surface of a solid, porous particle. The total surface area and pore size of the adsorbent are critical. Divinylbenzene (DVB) and Carboxen® (a carbon molecular sieve) are examples of adsorbent materials.<sup>[8][9]</sup>

For the analysis of volatile and semi-volatile disulfides, fibers that combine these mechanisms often provide the broadest applicability and highest sensitivity.

### Characterizing SPME Fiber Coatings for Disulfide Analysis

The choice of fiber coating dictates the selectivity and efficiency of the extraction. Disulfides range from volatile (e.g., dimethyl disulfide) to semi-volatile polarities. Therefore, a careful consideration of the fiber's properties is essential.

- Polydimethylsiloxane (PDMS): A non-polar, liquid-like phase ideal for extracting non-polar, volatile, and semi-volatile compounds.[10] While it can be efficient for very volatile sulfur compounds, its efficiency for less volatile sulfur compounds may be limited compared to adsorbent phases.
- Polyacrylate (PA): A more polar fiber suitable for extracting polar analytes like phenols and some acids. Its utility for the typically less polar disulfide is limited and should be considered for more complex, functionalized disulfide molecules.
- Polydimethylsiloxane/Divinylbenzene (PDMS/DVB): This is a mixed-phase fiber combining the absorptive properties of PDMS with the adsorptive porous particles.[6][11] It is a general-purpose fiber effective for a wide range of analytes, including volatile compounds, amines, and nitro-aromatics for a broad spectrum of disulfides.
- Carboxen®/Polydimethylsiloxane (CAR/PDMS): This fiber contains Carboxen®, a carbon molecular sieve with very small pores, making it exceptional for very small, volatile molecules (Molecular Weight 30-225).[12][13] This makes it a prime choice for analyzing highly volatile disulfides like dimethyl disulfide.[4][14]
- Divinylbenzene/Carboxen®/PDMS (DVB/CAR/PDMS): This is a tri-phasic fiber that offers the most comprehensive extraction range.[15] The DVB layer retains the very small volatiles, all suspended in a PDMS binder. For complex samples containing a wide range of disulfides, this fiber is often the optimal choice, providing the best sensitivity.[16][17]

## Data-Driven Fiber Selection

To facilitate an informed decision, the following table summarizes the characteristics and primary applications of commonly used SPME fibers relevant to disulfide analysis.

Fiber Coating	Phase Type	Polarity	Primary Interaction	Recommendations
100 µm PDMS	Liquid	Non-polar	Absorption	General purpose for volatile and semi-volatile disulfides (MW 30-275).
65 µm PDMS/DVB	Mixed	Bipolar	Absorption/Adsorption	Volatiles and semi-volatiles (MW 50-300).[11] Good range of disulfide extraction.
75 µm CAR/PDMS	Mixed	Bipolar	Adsorption/Absorption	Highly volatile disulfides and gases (MW 30-225). Excellent for semi-volatiles.
50/30 µm DVB/CAR/PDMS	Mixed	Bipolar	Adsorption/Absorption	Broadest range of extraction for semi-volatiles (MW 30-300). Often the best choice for VSC profiles.

## Experimental Protocol: HS-SPME-GC-MS for Disulfides

This section provides a self-validating, step-by-step protocol for the analysis of volatile disulfides in a liquid matrix using Headspace SPME. The cause of the process is explained to ensure a deep understanding of the process.

### Materials and Equipment

- Gas Chromatograph with a Mass Spectrometric detector (GC-MS).
- SPME fiber assembly and manual holder or autosampler. Recommended fiber: 50/30 µm Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) applicability.[16]
- 20 mL headspace vials with PTFE-lined septa.

- Heating block or autosampler incubator with agitation capabilities.
- Sodium chloride (NaCl), analytical grade.
- Deionized water for blanks and standards.
- Target disulfide standards.

## Step-by-Step Methodology

### Step 1: Fiber Conditioning (Crucial for Accuracy)

- Action: Before first use and after prolonged storage, condition the SPME fiber according to the manufacturer's instructions. This typically involves in GC inlet at a temperature slightly above the intended desorption temperature for 30-60 minutes.
- Causality: Conditioning removes contaminants from the fiber coating that could interfere with the analysis and ensures a clean baseline, which is fu low detection limits.

### Step 2: Sample Preparation

- Action: Place 5 mL of the liquid sample into a 20 mL headspace vial. For solid samples, use a precisely weighed amount (e.g., 1 g).
- Causality: Consistent sample volume is critical for reproducible headspace equilibrium and, therefore, quantitative accuracy.[18]

### Step 3: Matrix Modification (Enhancing Sensitivity)

- Action: Add 1 g of NaCl to the vial.
- Causality: Adding salt increases the ionic strength of the aqueous sample matrix. This "salting-out" effect decreases the solubility of volatile organic promoting their partitioning into the headspace and thereby increasing the concentration available for extraction by the SPME fiber.[16]

### Step 4: Equilibration and Extraction

- Action: Seal the vial and place it in the heating block set to 50-60°C. Allow the sample to equilibrate for 10 minutes with agitation. After equilibration SPME fiber to the headspace for 30 minutes.[7][16]
- Causality: Heating and agitation accelerate the mass transfer of analytes from the sample into the headspace, helping to reach equilibrium faster.[7 a critical parameter that must be optimized to ensure sufficient and reproducible analyte absorption/adsorption onto the fiber.

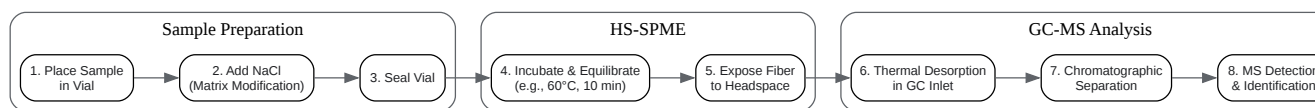
### Step 5: Thermal Desorption and GC-MS Analysis

- Action: Retract the fiber into its needle, remove it from the vial, and immediately insert it into the GC inlet, which is heated to 250°C. Desorb for 5 m
- Causality: The high temperature of the GC inlet causes the rapid thermal desorption of the trapped analytes from the SPME fiber directly into the c ensures a sharp injection band, which is necessary for good chromatographic peak shape. The desorption time must be sufficient to ensure comple prevent carryover.[20]

### Step 6: Data Acquisition

- Action: Begin GC-MS data acquisition simultaneously with the desorption process. Use a suitable GC column (e.g., a mid-polarity column like a DB program that effectively separates the target disulfides.
- Causality: The mass spectrometer provides both quantification and identification of the separated compounds based on their mass spectra, offering confidence in the results.

## Experimental Workflow Diagram



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Caption: HS-SPME-GC-MS workflow for disulfide analysis.

## Method Development and Optimization

Achieving a robust and reliable method requires the systematic optimization of key experimental parameters. The goal is to maximize extraction efficiency and minimize degradation and interferences.

- **Extraction Temperature:** Higher temperatures increase the vapor pressure of analytes, facilitating their transfer to the headspace.[21] However, excessive temperatures can decrease the partitioning of analytes onto the fiber (an exothermic process) and risk thermal degradation of labile disulfides.[19][22] A typical range is 60-70°C.[7]
- **Extraction Time:** The time required to reach equilibrium between the sample, headspace, and fiber varies. While reaching full equilibrium provides the most accurate results, it can be time-consuming. Operating at a fixed, pre-equilibrium time is acceptable, provided the timing is kept consistent across all samples and standard for accurate quantification.[21] A time course experiment (e.g., 15, 30, 45, 60 min) is essential to determine the optimal extraction time.[16]
- **Desorption Conditions:** The temperature and time must be sufficient for complete analyte transfer from the fiber to the GC column. Incomplete desorption leads to low recovery and poor precision. Check for carryover by running a blank analysis immediately after a high-concentration sample.
- **Matrix Effects:** Beyond salting out, the sample pH can influence the volatility of certain compounds. While most simple disulfides are neutral, this can be a concern for ionized matrices or for functionalized molecules.

## Optimization Logic Diagram

Caption: Decision workflow for SPME method optimization.

## Advanced Topics & Troubleshooting

### The Challenge of Thermal Degradation

Disulfides can be thermally labile, potentially decomposing in a hot GC inlet to form thiols or other sulfur species.[22][23] This is a critical consideration for accurate analysis.

- **Mitigation:** Use the lowest possible inlet temperature that still ensures efficient desorption. Test for degradation by comparing the results from a direct injection standard at a low temperature with the SPME result. The appearance of degradation products (e.g., corresponding thiols) can indicate a problem.[24]

### Competitive Adsorption

On adsorbent fibers (like those containing DVB or Carboxen), analytes compete for a finite number of active sites. If a sample contains a very high concentration of one compound, it can displace other, less-abundant analytes from the fiber, leading to an underestimation of the trace components.[25]

- **Mitigation:** If competitive effects are suspected, sample dilution may be necessary. Method validation should include testing recovery at different concentrations to identify such issues.[25]

### Derivatization: An Alternative for Less Volatile Disulfides

For larger, less volatile molecules containing disulfide bonds (e.g., in peptides), direct GC analysis is not feasible. In these cases, a chemical derivatization step is typically involved:

- **Reduction:** The disulfide bond is first cleaved using a reducing agent like Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP) to yield two

- Derivatization: The resulting thiols are then derivatized, for example, through silylation, to block the polar -SH group, increase volatility, and make it GC analysis.[28][29]

This approach transforms the analytical problem from detecting the disulfide to detecting the resulting derivatized thiol.[30]

## Method Validation: Ensuring Trustworthiness

A fully developed method must be validated to ensure it is fit for purpose.[18] The validation process should assess the following parameters according [31]

- Linearity and Range: Establish a calibration curve over the expected concentration range of the samples.
- Limits of Detection (LOD) and Quantification (LOQ): Determine the lowest concentration of analyte that can be reliably detected and quantified.[32]
- Precision: Assess the repeatability (intra-day) and intermediate precision (inter-day) of the method, typically expressed as relative standard deviation.
- Accuracy/Recovery: Perform spike-recovery experiments by adding a known amount of disulfide standard to a real sample matrix to determine the recovered.[31]

By systematically optimizing and validating the SPME method, researchers can generate highly reliable and defensible data for disulfide analysis.

## References

- Application Notes and Protocols for the Analysis of Volatile Sulfur Compounds by Headspace SPME-GC-MS - Benchchem. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH65nLe91xkiuMgzxy9NRHoqXMGcfHLt8xtys229UDsHRPWLJLONJOYerpuw8R74w2rJ99\\_g4WYSHVOoUjVv7zRu5-hv55pBRBAkTmXw5kBJI\\_a3nK\\_2PuK829zZYn6PvBheL6ivUTrhQoLbFKGwgqblwZLIgNu7eq4rmvASlelKi4Ec3jFkr9avqUx7UMel\\_nCTI0UbCt-tY9GSVT6uJXLyI3EAyhHSPvmWBHFC4PdCOQo=](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH65nLe91xkiuMgzxy9NRHoqXMGcfHLt8xtys229UDsHRPWLJLONJOYerpuw8R74w2rJ99_g4WYSHVOoUjVv7zRu5-hv55pBRBAkTmXw5kBJI_a3nK_2PuK829zZYn6PvBheL6ivUTrhQoLbFKGwgqblwZLIgNu7eq4rmvASlelKi4Ec3jFkr9avqUx7UMel_nCTI0UbCt-tY9GSVT6uJXLyI3EAyhHSPvmWBHFC4PdCOQo=)]
- Solid-Phase Microextraction for the Analysis of Volatile Sulfur Compounds: Application Notes and Protocols - Benchchem. [URL: [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGost6k1Ce\\_hD9223RcOAVkYvCFks6Lg4IB\\_kc86ltdC5jTjhoYu\\_Ju7pRokb654vImyLfpvSNN7ClvkuaNIE\\_gyelgds1DmuUACDcoXkiytsBgKZV2qy03wuiTkzC1Z7UilHgtPjQ4wJHluhaPFaGq4g6LuPHp5NR8gQFDm3dL7Yp3UEHRsgk0rF2S8f2HJuwXiWmSfae9nI6dHca8gZaUxWUqS\\_tu-v](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGost6k1Ce_hD9223RcOAVkYvCFks6Lg4IB_kc86ltdC5jTjhoYu_Ju7pRokb654vImyLfpvSNN7ClvkuaNIE_gyelgds1DmuUACDcoXkiytsBgKZV2qy03wuiTkzC1Z7UilHgtPjQ4wJHluhaPFaGq4g6LuPHp5NR8gQFDm3dL7Yp3UEHRsgk0rF2S8f2HJuwXiWmSfae9nI6dHca8gZaUxWUqS_tu-v)]
- Extraction and Analysis of Volatile Sulfur Compounds - Bio-protocol. [URL: <https://bio-protocol.org/exchange/protocoldetail?id=10100233&version=>]
- Study of disulfide reduction and alkyl chloroformate derivatization of plasma sulfur amino acids using gas chromatography-mass spectrometry - PubMed. [URL: <https://pubmed.ncbi.nlm.nih.gov/24951336/>]
- Selecting the Appropriate SPME Fiber Coating –Effect of Analyte Molecular Weight and Polarity - Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com>]
- Validation of SPME-GC and HS-GC procedures for the determination of selected solvent residues in edible oil matrices | Request PDF - ResearchGate. [URL: <https://www.researchgate.net>]
- SPME fiber assembly Carboxen/P | 57318 | SUPELCO | SLS - Scientific Laboratory Supplies. [URL: <https://www.scientificlabs.co.uk/product/57318>]
- Validation of an SPME method, using PDMS, PA, PDMS-DVB, and CW-DVB SPME fiber coatings, for analysis of organophosphorus insecticides in rainwater. [URL: <https://pubmed.ncbi.nlm.nih.gov/11432800/>]
- (PDF) Study of disulfide reduction and alkyl chloroformate derivatization of plasma sulfur amino acids using gas chromatography-mass spectrometry. [URL: <https://www.researchgate.net>]
- SPME Applications Guide - Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com>]
- SPME for GC Analysis. [URL: <https://www.restek.com>]
- Solid Phase Microextraction Fundamentals | Agilent. [URL: [https://www.agilent.com/cs/library/primers/public/5994-1189EN\\_SPME-Fundamentals-F](https://www.agilent.com/cs/library/primers/public/5994-1189EN_SPME-Fundamentals-F)]
- Optimization and validation of solid phase micro-extraction (SPME) method for analysis of polycyclic aromatic hydrocarbons in rainwater and stormwater. [URL: <https://www.researchgate.net>]
- Polydimethylsiloxane/Divinylbenzene (PDMS/DVB) SPME Fibers reviews - Select Science. [URL: [https://www.selectscience.net/products/polydimethylsiloxane-\(pdms-dvb\)-spme-fibers/?prodID=78306](https://www.selectscience.net/products/polydimethylsiloxane-(pdms-dvb)-spme-fibers/?prodID=78306)]
- (PDF) Solid phase microextraction for quantitative analysis – Expectations beyond design?. [URL: <https://www.researchgate.net>]
- SPME fiber assembly Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS), needle size 23 ga, StableFlex, for use with autosampler. [URL: <https://www.scientificlabs.ie/product/57298-u>]
- Development of the Method for Determination of Volatile Sulfur Compounds (VSCs) in Fruit Brandy with the Use of HS-SPME/GC-MS - NIH. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC7143167/>]
- Validation of an analytical method using HS-SPME-GC/MS-SIM to assess the exposure risk to carbonyl compounds and furan derivatives through rainwater. [URL: <https://pubmed.ncbi.nlm.nih.gov/31600078/>]
- Evaluation of New, Sputtered Carbon SPME Fibers with a Multi-Functional Group Test Mixture - MDPI. [URL: <https://www.mdpi.com/1424-8220/21/>]

- Solid-phase microextraction fiber development for sampling and analysis of volatile organohalogen compounds in air - PMC - PubMed Central. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC4224021/>]
- Selecting the Appropriate SPME Fiber Coating –Effect of Analyte Molecular Weight and Polarity - Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com>]
- Carboxen®/Polydimethylsiloxane (CAR/PDMS) fibers reviews - Select Science. [URL: <https://www.selectscience.net/products/carboxen-polydimethylsiloxane-fibers/?prodID=78300>]
- Technical Support Center: GC-MS Analysis of Thiols Without Derivatization - Benchchem. [URL: <https://www.benchchem.com>]
- Quantification of Thiols and Disulfides - PMC - PubMed Central. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3541238/>]
- Solid Phase Microextraction - Respiratory Research. [URL: <https://www.sigmaaldrich.com/deepweb/assets/sigmaaldrich/product/documents/398/25>]
- Polydimethylsiloxane/divinylbenzene overcoated fiber and its application to extract and analyse wine volatile compounds by solid-phase microextraction chromatography coupled to mass spectrometry: direct immersion, headspace or both? - PubMed. [URL: <https://pubmed.ncbi.nlm.nih.gov/34333391>]
- Use of solid phase microextraction (SPME) in the analysis of the reduced sulfur compounds (RSC) and its experimental limitations | Request PDF - ResearchGate. [URL: <https://www.researchgate.net>]
- MilliporeSigma Supelco SPME-OC Fiber Assembly, Polydimethylsiloxane/Divinylbenzene (PDMS/DVB) 3/Pk. | Buy Online - Fisher Scientific. [URL: <https://www.fishersci.com/shop/products/milliporesigma-supelco-spme-oc-fiber-assembly-polydimethylsiloxane-divinylbenzene-pdms-dvb-3/57321>]
- Derivatization for Gas Chromatography - Phenomenex. [URL: [https://www.phenomenex.com/documents/h\\_e10a23b8-6014-4322-861f-36655c829e](https://www.phenomenex.com/documents/h_e10a23b8-6014-4322-861f-36655c829e)]
- MilliporeSigma Supelco SPME Fiber Assembly, Polydimethylsiloxane/Divinylbenzene (PDMS/DVB), df 65 m, StableFlex Autosampler | Buy Online - Fisher Scientific. [URL: <https://www.fishersci.com/shop/products/milliporesigma-supelco-spme-fiber-assembly-polydimethylsiloxane-divinylbenzene-pdms-dvb-df-65-m-stableflex>]
- GC Derivatization. [URL: <https://www.restek.com>]
- Selection Guide for Supelco SPME Fibers - Merck Millipore. [URL: [https://www.restek.com/globalassets/pdfs/literature/Selection\\_Guide\\_for\\_Supelco\\_SPME\\_Fibers.pdf](https://www.restek.com/globalassets/pdfs/literature/Selection_Guide_for_Supelco_SPME_Fibers.pdf)]
- SPME Fiber Assembly 75 µm CAR/PDMS, Fused Silica (1 cm), needle size 24 ga, Manual Holder, pk of 3, black hub | Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com/US/en/product/supelco/57320u>]
- Selection Guide for Supelco SPME Fibers - Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com/US/en/technical-documents/technical-article/analytical-chemistry/microextraction/spme-fiber-selection-guide>]
- Limitations to the Use of Solid-Phase Microextraction for Quantitation of Mixtures of Volatile Organic Sulfur Compounds | Analytical Chemistry - ACS Publications. [URL: <https://pubs.acs.org/doi/10.1021/ac010041a>]
- SPME Fiber Assembly 75 µm CAR/PDMS, Fused Silica (1 cm), needle size 23 ga, Manual Holder, pk of 3, black hub | Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com/US/en/product/supelco/57344u>]
- Selective Gas-Phase Ion/Ion Reactions: Enabling Disulfide Mapping via Oxidation and Cleavage of Disulfide Bonds in Intermolecularly-Linked Polymers. [URL: <https://pubmed.ncbi.nlm.nih.gov/27649065/>]
- Techniques for the Analysis of Cysteine Sulfhydryls and Oxidative Protein Folding - PMC. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC411238/>]
- The thermal decomposition of methyl disulfide - UBC Library Open Collections. [URL: <https://open.library.ubc.ca/collections/ubctheses/831/items/1.3242>]
- Activity and Decomposition | Separation Science. [URL: <https://www.sepscience.com/techniques/gc/gc-solutions-35-activity-and-decomposition>]
- How to Analyze Protein Disulfide Bonds - Creative Proteomics. [URL: <https://www.creative-proteomics.com/blog/how-to-analyze-protein-disulfide-bonds>]
- Investigations of Thermal Degradation During Accelerated Solvent Extraction (ASE) - Thermo Fisher Scientific. [URL: <https://assets.thermofisher.com>]
- Prebiotic organic compounds in samples of asteroid Bennu indicate heterogeneous aqueous alteration | PNAS. [URL: <https://www.pnas.org/doi/10.1073/pnas.1611111113>]
- Recent Mass Spectrometry-based Techniques and Considerations for Disulfide Bond Characterization in Proteins - PMC - NIH. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC6084617/>]
- SPME Troubleshooting Guide - Bulletin 928 - Sigma-Aldrich. [URL: <https://www.sigmaaldrich.com/deepweb/assets/sigmaaldrich/product/document/57320u-spme-troubleshooting.pdf>]

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## Sources

1. [How to Analyze Protein Disulfide Bonds - Creative Proteomics \[creative-proteomics.com\]](#)
2. [Recent Mass Spectrometry-based Techniques and Considerations for Disulfide Bond Characterization in Proteins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
3. [benchchem.com \[benchchem.com\]](#)
4. [researchgate.net \[researchgate.net\]](#)
5. [agilent.com \[agilent.com\]](#)
6. [selectscience.net \[selectscience.net\]](#)
7. [benchchem.com \[benchchem.com\]](#)

- [8. supelco.com.tw](http://8.supelco.com.tw) [[supelco.com.tw](http://supelco.com.tw)]
- [9. selectscience.net](http://9.selectscience.net) [[selectscience.net](http://selectscience.net)]
- [10. Selection Guide for Supelco SPME Fibers](http://10.Selection Guide for Supelco SPME Fibers) [[merckmillipore.com](http://merckmillipore.com)]
- [11. MilliporeSigma Supelco SPME Fiber Assembly, Polydimethylsiloxane/Divinylbenzene \(PDMS/DVB\), df 65 m, StableFlex Autosampler | Buy Onl Supelco™ | Fisher Scientific](http://11.MilliporeSigma Supelco SPME Fiber Assembly, Polydimethylsiloxane/Divinylbenzene (PDMS/DVB), df 65 m, StableFlex Autosampler | Buy Onl Supelco™ | Fisher Scientific) [[fishersci.com](http://fishersci.com)]
- [12. scientificlabs.co.uk](http://12.scientificlabs.co.uk) [[scientificlabs.co.uk](http://scientificlabs.co.uk)]
- [13. SPME固相微萃取萃取头 Carboxen/聚二甲基硅氧烷 \(CAR/PDMS\) 75 μm CAR/PDMS, Fused Silica \(1 cm\), needle size 24 ga, Manual Holder, p Aldrich](http://13.SPME固相微萃取萃取头 Carboxen/聚二甲基硅氧烷 (CAR/PDMS) 75 μm CAR/PDMS, Fused Silica (1 cm), needle size 24 ga, Manual Holder, p Aldrich) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- [14. bio-protocol.org](http://14.bio-protocol.org) [[bio-protocol.org](http://bio-protocol.org)]
- [15. scientificlabs.ie](http://15.scientificlabs.ie) [[scientificlabs.ie](http://scientificlabs.ie)]
- [16. Development of the Method for Determination of Volatile Sulfur Compounds \(VSCs\) in Fruit Brandy with the Use of HS-SPME/GC-MS - PMC](http://16.Development of the Method for Determination of Volatile Sulfur Compounds (VSCs) in Fruit Brandy with the Use of HS-SPME/GC-MS - PMC) [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- [17. benchchem.com](http://17.benchchem.com) [[benchchem.com](http://benchchem.com)]
- [18. researchgate.net](http://18.researchgate.net) [[researchgate.net](http://researchgate.net)]
- [19. sigmaaldrich.com](http://19.sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- [20. researchgate.net](http://20.researchgate.net) [[researchgate.net](http://researchgate.net)]
- [21. Solid-phase microextraction fiber development for sampling and analysis of volatile organohalogen compounds in air - PMC](http://21.Solid-phase microextraction fiber development for sampling and analysis of volatile organohalogen compounds in air - PMC) [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- [22. The thermal decomposition of methyl disulfide - UBC Library Open Collections](http://22.The thermal decomposition of methyl disulfide - UBC Library Open Collections) [[open.library.ubc.ca](http://open.library.ubc.ca)]
- [23. Activity and Decomposition | Separation Science](http://23.Activity and Decomposition | Separation Science) [[sepscience.com](http://sepscience.com)]
- [24. tools.thermofisher.com](http://24.tools.thermofisher.com) [[tools.thermofisher.com](http://tools.thermofisher.com)]
- [25. pubs.acs.org](http://25.pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- [26. Study of disulfide reduction and alkyl chloroformate derivatization of plasma sulfur amino acids using gas chromatography-mass spectrometry -](http://26.Study of disulfide reduction and alkyl chloroformate derivatization of plasma sulfur amino acids using gas chromatography-mass spectrometry -) [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- [27. Quantification of Thiols and Disulfides - PMC](http://27.Quantification of Thiols and Disulfides - PMC) [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- [28. GC Technical Tip: Derivation for GC | Phenomenex](http://28.GC Technical Tip: Derivation for GC | Phenomenex) [[discover.phenomenex.com](http://discover.phenomenex.com)]
- [29. diverdi.colostate.edu](http://29.diverdi.colostate.edu) [[diverdi.colostate.edu](http://diverdi.colostate.edu)]
- [30. researchgate.net](http://30.researchgate.net) [[researchgate.net](http://researchgate.net)]
- [31. Validation of an analytical method using HS-SPME-GC/MS-SIM to assess the exposure risk to carbonyl compounds and furan derivatives throu PubMed](http://31.Validation of an analytical method using HS-SPME-GC/MS-SIM to assess the exposure risk to carbonyl compounds and furan derivatives throu PubMed) [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- [32. Validation of an SPME method, using PDMS, PA, PDMS-DVB, and CW-DVB SPME fiber coatings, for analysis of organophosphorus insecticide PubMed](http://32.Validation of an SPME method, using PDMS, PA, PDMS-DVB, and CW-DVB SPME fiber coatings, for analysis of organophosphorus insecticide PubMed) [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Topic: Solid Phase Microextraction (SPME) Fiber Selection for Disulfide Analysis]. BenchChem, [2026]. [Online] [<https://www.benchchem.com/product/b1615870/docs#topic-solid-phase-microextraction-spme-fiber-selection-for-disulfide-analysis>]

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